

physical and chemical properties of 3,5-diethylpyridine

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Compound of Interest

Compound Name: 3,5-Diethylpyridine

Cat. No.: B1625690

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An In-depth Technical Guide to 3,5-Diethylpyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diethylpyridine is a substituted pyridine derivative with the chemical formula $C_9H_{13}N$. As a member of the pyridine family, its chemical behavior is influenced by the electron-withdrawing nature of the nitrogen atom in the aromatic ring, as well as the electron-donating effects of the two ethyl groups. This guide provides a comprehensive overview of the physical and chemical properties of **3,5-diethylpyridine**, along with available information on its synthesis and potential applications, to support its use in research and development.

Physical and Chemical Properties

The physical and chemical properties of **3,5-diethylpyridine** are summarized in the tables below. It is important to note that some reported values, particularly the melting point, show inconsistencies in the literature and should be approached with caution.

Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ N	N/A
Molecular Weight	135.21 g/mol	N/A
Boiling Point	205 - 208 °C	[1][2]
Melting Point	180-181 °C (Note: This value is likely for a derivative or salt and is unusually high for this compound)	[2]
Density	0.919 - 0.9227 g/cm ³	[1][2]
Flash Point	89 °C	[1]

Chemical Properties

Property	Value	Source(s)
pKa (Predicted)	5.92 ± 0.20	[2]
Solubility	Soluble in many organic solvents.	[3]

Spectroscopic Data

Detailed experimental spectroscopic data for **3,5-diethylpyridine** is not widely available in the public domain, with many databases providing information for the more common 3,5-dimethylpyridine. However, a mass spectrum has been reported.

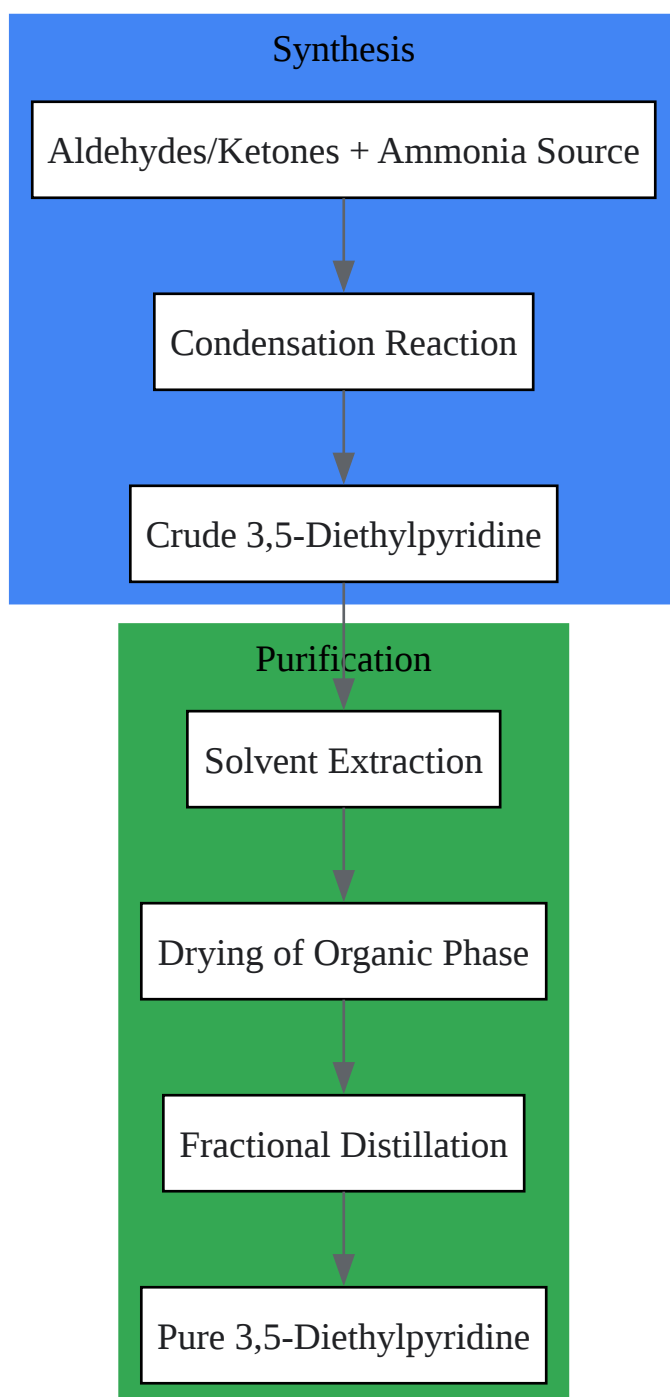
- Mass Spectrum: A mass spectrum for **3,5-diethylpyridine** is available and can be used for its identification.

Synthesis and Purification

Detailed experimental protocols for the synthesis of **3,5-diethylpyridine** are not readily found in open-access literature. However, general methods for the synthesis of 3,5-dialkylpyridines

can be adapted. One common approach is a variation of the Hantzsch pyridine synthesis or other condensation reactions involving aldehydes, ketones, and an ammonia source.

A general workflow for the synthesis and purification of a substituted pyridine like **3,5-diethylpyridine** is outlined below.



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A generalized workflow for the synthesis and purification of **3,5-diethylpyridine**.

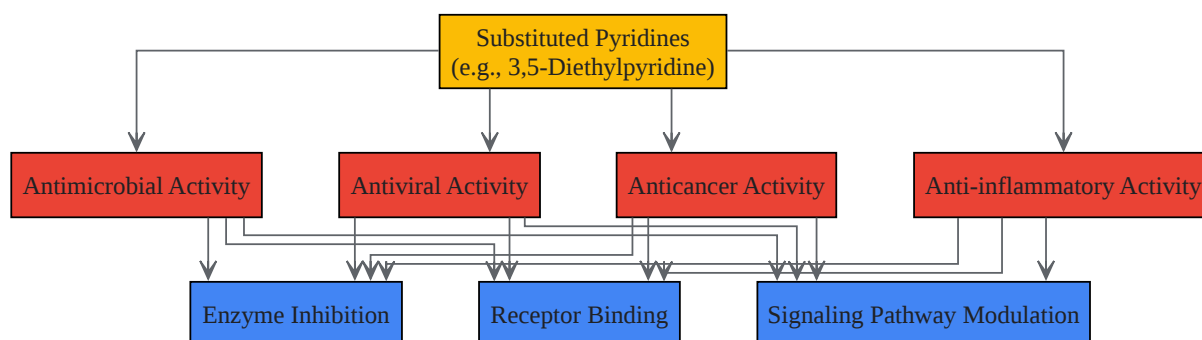
Reactivity

The reactivity of the pyridine ring is largely dictated by the electronegative nitrogen atom, which makes it less susceptible to electrophilic aromatic substitution compared to benzene. The ethyl groups at the 3 and 5 positions are electron-donating, which can slightly activate the ring towards electrophilic attack compared to unsubstituted pyridine. The nitrogen atom possesses a lone pair of electrons, making **3,5-diethylpyridine** basic and nucleophilic. It can readily react with acids to form salts and with alkyl halides to form quaternary pyridinium salts.

Applications in Drug Development and Research

While specific applications of **3,5-diethylpyridine** in drug development are not extensively documented in publicly available literature, substituted pyridines are a crucial class of compounds in medicinal chemistry. They are found in a wide range of pharmaceuticals and are known to exhibit diverse biological activities. Given its structure, **3,5-diethylpyridine** could serve as a valuable intermediate or building block for the synthesis of more complex molecules with potential therapeutic properties.

The general importance of the substituted pyridine scaffold in drug discovery is illustrated in the following diagram, highlighting its role in targeting various biological pathways.



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Biological activities of substituted pyridines in drug discovery.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **3,5-diethylpyridine** are not readily available. Researchers should adapt general procedures for similar compounds and thoroughly characterize the resulting product using modern analytical techniques such as NMR, IR, and mass spectrometry to confirm its identity and purity.

Safety Information

3,5-Diethylpyridine should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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